

Proper Disposal of Frax486: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Frax486
Cat. No.: B15605124

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **Frax486**, a potent p21-activated kinase (PAK) inhibitor, requires careful consideration for its disposal due to its chemical nature. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Frax486** is not readily available in public domains, by examining its chemical structure and data from analogous compounds, a safe and compliant disposal procedure can be formulated.

Frax486 is a complex organic molecule containing a dichlorophenyl group and a pyridopyrimidinone core.[1] Information on structurally similar chlorinated pyrimidine derivatives indicates that such compounds should be treated as hazardous waste.[2] Therefore, direct disposal of **Frax486** into standard laboratory trash or down the drain is strictly prohibited.

Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to handle **Frax486** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.[2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data

For safe handling and storage, refer to the following properties of **Frax486**:

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₃ Cl ₂ FN ₆ O	
Molecular Weight	513.39 g/mol	
Solubility	Soluble to 20 mM in DMSO	
Storage	Store at -20°C	

Step-by-Step Disposal Protocol

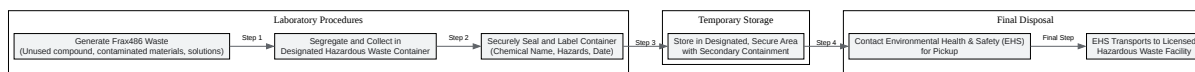
The following procedure outlines the recommended steps for the proper disposal of **Frax486** waste, including pure compound, contaminated materials, and solutions.

- Segregation and Collection:
 - All waste materials contaminated with **Frax486**, including unused compound, solutions, contaminated pipette tips, gloves, and empty containers, must be collected in a designated hazardous waste container.
 - The container must be made of a compatible material (e.g., polyethylene), be in good condition, and have a secure, leak-proof lid.
 - Do not mix **Frax486** waste with other incompatible waste streams.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste."
 - The label must include the full chemical name: "**Frax486** (6-(2,4-dichlorophenyl)-8-ethyl-2-((3-fluoro-4-(piperazin-1-yl)phenyl)amino)pyrido[2,3-d]pyrimidin-7(8H)-one)".
 - Indicate the approximate quantity or concentration of the waste.

- Include the date of accumulation and the name of the principal investigator or laboratory.
- Storage:
 - Store the sealed and labeled hazardous waste container in a designated, secure area away from general laboratory traffic.
 - Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
- Institutional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Follow all institutional and local regulations for hazardous waste disposal. EHS personnel are trained to handle and dispose of chemical waste in a compliant and environmentally responsible manner.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **Frax486** waste is depicted in the following diagram:

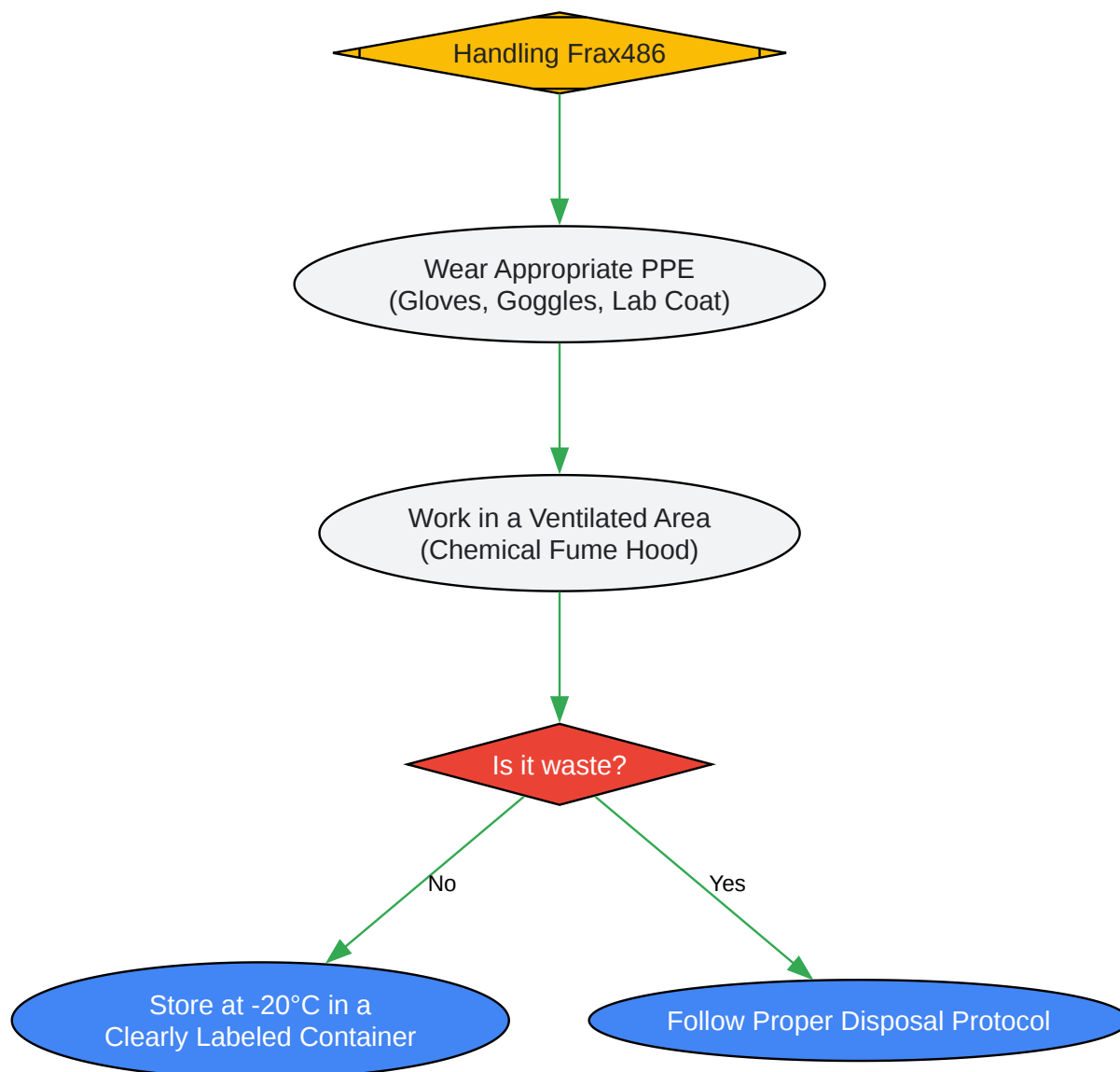


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Caption: Workflow for the safe disposal of **Frax486** waste.

Signaling Pathway for Safe Handling Decisions

This diagram illustrates the decision-making process for handling **Frax486**, leading to the correct disposal path.



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Caption: Decision pathway for safe handling and disposal of **Frax486**.

Disclaimer: The information provided here is based on the chemical properties of **Frax486** and data from structurally related compounds. It is essential to consult your institution's specific hazardous waste management guidelines and the Environmental Health and Safety (EHS)

department for definitive procedures. Always prioritize safety and regulatory compliance in all laboratory operations.

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References

- 1. Rescue of fragile X syndrome phenotypes in Fmr1 KO mice by the small-molecule PAK inhibitor FRAX486 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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